

An In-depth Technical Guide to 2-Methoxy-3-nitrobenzoic Acid

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Compound of Interest

Compound Name: 2-Methoxy-3-nitrobenzoic acid

CAS No.: 40751-88-0

Cat. No.: B1589778

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Methoxy-3-nitrobenzoic acid** (CAS No. 40751-88-0), a pivotal intermediate in the synthesis of pharmaceuticals, agrochemicals, and other fine chemicals.^[1] This document elucidates the compound's physicochemical properties, synthesis methodologies, key chemical reactions, and safety protocols. Authored from the perspective of a Senior Application Scientist, this guide integrates theoretical knowledge with practical insights to support researchers and professionals in leveraging the unique attributes of this versatile molecule in their respective fields.

Introduction

2-Methoxy-3-nitrobenzoic acid, a substituted aromatic carboxylic acid, is a compound of significant interest in organic synthesis. Its molecular structure, featuring a carboxylic acid, a methoxy group, and a nitro group, imparts a unique reactivity profile that makes it a valuable building block for more complex molecules.^[1] The strategic placement of these functional groups allows for a variety of chemical transformations, providing synthetic chemists with

multiple pathways to introduce diverse functionalities. This guide will delve into the technical details of **2-Methoxy-3-nitrobenzoic acid**, offering a foundational understanding for its application in research and development.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **2-Methoxy-3-nitrobenzoic acid** is essential for its effective use in synthesis and formulation.

Property	Value	Source
CAS Number	40751-88-0	[2]
Molecular Formula	C ₈ H ₇ NO ₅	[1][3]
Molecular Weight	197.15 g/mol	[1]
Appearance	Fine needles or light beige powder	[4]
Melting Point	192-198 °C	[1]
Solubility	Less than 1 mg/mL at 22 °C (72 °F)	[4]
pKa	Data not readily available	
IUPAC Name	2-methoxy-3-nitrobenzoic acid	[3]
Synonyms	o-Anisic acid, 3-nitro-	[2]

Synthesis of 2-Methoxy-3-nitrobenzoic Acid

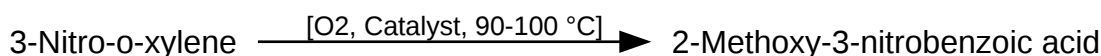
The synthesis of **2-Methoxy-3-nitrobenzoic acid** can be achieved through several routes, with the oxidation of 3-nitro-o-xylene being a prominent method. The choice of synthetic pathway often depends on the desired scale, purity requirements, and available starting materials.

Oxidation of 3-Nitro-o-xylene

A common industrial method involves the oxidation of 3-nitro-o-xylene. While older methods utilized strong oxidizing agents like nitric acid under high pressure, which posed significant

safety and environmental concerns, newer methods employ molecular oxygen in the presence of a catalyst.[5][6] This approach offers a cleaner and safer production process with high yields.[5]

Reaction Scheme:



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Figure 1: General scheme for the oxidation of 3-nitro-o-xylene.

Experimental Protocol (Illustrative Industrial Method):

- Reaction Setup: Charge a reactor with 3-nitro-o-xylene, an organic solvent (e.g., orthodichlorobenzene and n-caproic acid), and a catalyst system (e.g., cobaltous diacetate, manganese acetate, and tetrabromoethane).[5]
- Oxidation: Heat the mixture to 90-100 °C and introduce oxygen gas at a controlled rate (e.g., 1.2-3 L/min).[5]
- Monitoring: Monitor the reaction progress by analyzing the concentration of the starting material. The reaction is considered complete when the mass concentration of 3-nitro-o-xylene is less than 1%.[5]
- Work-up and Purification:
 - Cool the reaction mixture and filter to obtain the crude product. The mother liquor can be recovered and recycled.[5]
 - The crude product is then subjected to a purification process involving:
 - Alkalization: Dissolve the crude product in an aqueous sodium hydroxide solution.
 - Decolorization: Treat the solution with activated carbon.

- Acidification: Acidify the filtered solution with a mineral acid (e.g., sulfuric acid) to a pH of 2 to precipitate the final product.^[5]
- Filter the precipitate, wash with water, and dry to obtain **2-Methoxy-3-nitrobenzoic acid** with a purity of up to 98%.^[5]

Causality Behind Experimental Choices:

- The use of a mixed catalyst system enhances the efficiency of the oxidation of the methyl group.
- Controlling the temperature is crucial to prevent side reactions and ensure the selective oxidation of one methyl group.
- The purification process leverages the acidic nature of the product, allowing for its separation from non-acidic impurities.

Nitration of m-Toluic Acid

Another synthetic approach involves the nitration of m-toluic acid. This method, however, can lead to a mixture of isomers, making the purification of the desired 2-nitro-3-methylbenzoic acid challenging. The selectivity of the reaction is highly dependent on the reaction conditions, particularly the temperature.^[7]

Spectroscopic Characterization

Spectroscopic data is crucial for the unambiguous identification and purity assessment of **2-Methoxy-3-nitrobenzoic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the methoxy protons, and the carboxylic acid proton. The aromatic protons will exhibit a splitting pattern characteristic of a 1,2,3-trisubstituted benzene ring. The methoxy group will appear as a singlet around 3.8-4.0 ppm. The carboxylic acid proton will be a broad singlet at a downfield chemical shift (typically >10 ppm).

- ^{13}C NMR: The carbon NMR spectrum will show eight distinct signals corresponding to the eight carbon atoms in the molecule. The carbonyl carbon of the carboxylic acid will be the most downfield signal. The aromatic carbons will appear in the range of 110-160 ppm, and the methoxy carbon will be around 55-60 ppm.

Infrared (IR) Spectroscopy

The IR spectrum provides information about the functional groups present. Key expected vibrational frequencies include:

- O-H stretch (carboxylic acid): A broad band in the region of 2500-3300 cm^{-1} .
- C=O stretch (carboxylic acid): A strong absorption around 1700 cm^{-1} .
- C-O stretch (methoxy and carboxylic acid): Bands in the region of 1200-1300 cm^{-1} .
- N-O stretch (nitro group): Two strong bands around 1530 cm^{-1} (asymmetric) and 1350 cm^{-1} (symmetric).
- C-H stretch (aromatic and methoxy): Bands around 3000-3100 cm^{-1} and 2850-2960 cm^{-1} , respectively.

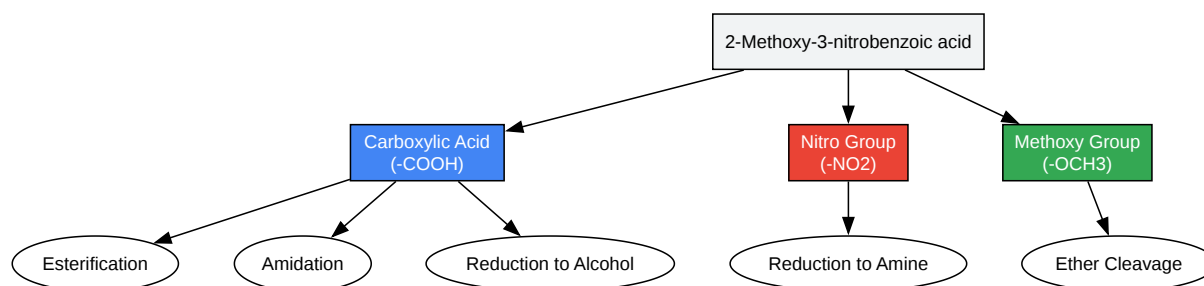
Mass Spectrometry (MS)

The mass spectrum will show the molecular ion peak (M^+) at $m/z = 197$. The fragmentation pattern will be influenced by the functional groups, with potential losses of H_2O , CO , CO_2 , and NO_2 .

Chemical Reactivity and Applications

The presence of three distinct functional groups makes **2-Methoxy-3-nitrobenzoic acid** a versatile intermediate for a wide range of chemical transformations.

Reactivity of Functional Groups:



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